

Application Notes and Experimental Protocols for 5-Bromo-4-methyl-2-nitroaniline

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Compound of Interest

Compound Name: 5-Bromo-4-methyl-2-nitroaniline

CAS No.: 40371-63-9

Cat. No.: B1275501

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Introduction

5-Bromo-4-methyl-2-nitroaniline is a substituted aromatic amine that serves as a crucial building block in synthetic organic chemistry. Its molecular architecture, featuring a reactive primary amine, a nitro group, and a bromine atom, makes it a versatile precursor for the synthesis of a wide range of more complex molecules. The strategic placement of these functional groups allows for selective chemical transformations, including diazotization-coupling reactions, nucleophilic aromatic substitution, and reduction of the nitro group.

These characteristics make **5-Bromo-4-methyl-2-nitroaniline** a valuable intermediate in the production of azo dyes, high-performance pigments, and potentially in the development of novel pharmaceutical and agrochemical agents.^[1] This guide provides a comprehensive overview of its properties, safety protocols, and a detailed experimental procedure for its application as a diazo component in the synthesis of azo colorants, a cornerstone reaction for this class of compounds.

Compound Profile

A thorough understanding of the physicochemical properties of a reagent is fundamental to its effective and safe use in any experimental setting. The key properties of **5-Bromo-4-methyl-2-nitroaniline** are summarized below.

Property	Value	Source(s)
CAS Number	40371-63-9	[2][3]
Molecular Formula	C ₇ H ₇ BrN ₂ O ₂	[2][3]
Molecular Weight	231.05 g/mol	[3][4]
Appearance	Solid / Powder	[2]
Purity	Typically ≥97%	[2][3]
Synonyms	Benzenamine, 5-bromo-4-methyl-2-nitro-	[2]

Chemical Structure

The structure of **5-Bromo-4-methyl-2-nitroaniline** is foundational to its reactivity. The electron-withdrawing nature of the nitro group deactivates the aromatic ring towards electrophilic substitution but activates it for nucleophilic substitution. The primary amine is a key functional handle for diazotization.

Caption: Structure of **5-Bromo-4-methyl-2-nitroaniline**.

Health, Safety, and Handling

Working with **5-Bromo-4-methyl-2-nitroaniline** requires strict adherence to safety protocols due to its potential hazards. The following guidelines are synthesized from safety data sheets (SDS) and are not exhaustive. Always consult the specific SDS provided by the supplier before use.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[5][6][7]
- Irritation: Causes skin and serious eye irritation.[6][7] May cause respiratory irritation.[6][7]

Personal Protective Equipment (PPE):

- **Engineering Controls:** All manipulations of the solid compound or its solutions must be performed within a certified chemical fume hood to prevent inhalation of dust or vapors.[8][9]
- **Eye Protection:** Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[8] A face shield is recommended if there is a significant splash risk.[9]
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use and change them immediately if contamination occurs.[9]
- **Skin and Body Protection:** Wear a flame-resistant lab coat, long trousers, and closed-toe shoes. Ensure no skin is exposed.[8]

Handling and Storage:

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[5] Keep away from incompatible materials such as strong oxidizing agents.[10]
- **Handling:** Avoid creating dust when handling the solid.[8] Use appropriate tools (spatulas, weigh boats) and handle carefully. Wash hands thoroughly after handling.[11]

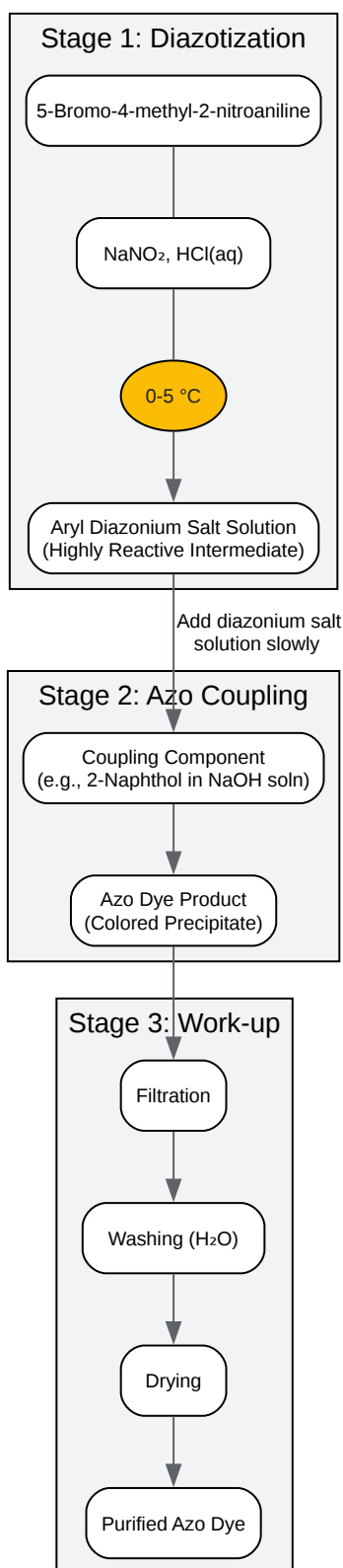
First-Aid Measures:

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, seek immediate medical attention.[8][11]
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[8][11]
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[8][11]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[8][11]

Core Application: Synthesis of Azo Dyes

The most prominent application of primary aromatic amines like **5-Bromo-4-methyl-2-nitroaniline** is as a precursor in azo dye synthesis.^[1] This process is a classic example of electrophilic aromatic substitution and involves two critical stages: Diazotization and Azo Coupling.

- **Diazotization:** The primary amino group ($-NH_2$) is converted into a highly reactive diazonium salt ($-N_2^+$) using nitrous acid (HNO_2). Nitrous acid is unstable and is therefore generated in situ by reacting sodium nitrite ($NaNO_2$) with a strong mineral acid, such as hydrochloric acid (HCl), at low temperatures ($0-5\text{ }^{\circ}C$). The low temperature is crucial because diazonium salts are thermally unstable and can decompose violently at higher temperatures.
- **Azo Coupling:** The resulting diazonium salt is a weak electrophile. It readily reacts with an electron-rich aromatic compound, known as the coupling component (e.g., phenols, naphthols, or other anilines), to form a stable azo compound. The $-N=N-$ linkage is a chromophore that imparts color to the final molecule.



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Caption: General workflow for Azo Dye synthesis.

Experimental Protocols

The following protocols are adapted from standard, well-established procedures for the synthesis of azo dyes.[1] They provide a framework for using **5-Bromo-4-methyl-2-nitroaniline** as the diazo component.

Protocol 1: Diazotization of 5-Bromo-4-methyl-2-nitroaniline

Causality: This procedure converts the stable primary amine into a highly reactive diazonium salt. The reaction is kept at 0-5 °C because the diazonium salt is unstable and will decompose, releasing N₂ gas, at higher temperatures, which would prevent the subsequent coupling reaction.

Materials:

- **5-Bromo-4-methyl-2-nitroaniline** (1.155 g, 5.0 mmol)
- Concentrated Hydrochloric Acid (HCl, ~37%, 2.5 mL)
- Deionized Water
- Sodium Nitrite (NaNO₂, 0.38 g, 5.5 mmol)
- Ice

Procedure:

- In a 100 mL beaker, combine **5-Bromo-4-methyl-2-nitroaniline** (5.0 mmol) with 2.5 mL of concentrated HCl and 10 mL of deionized water.
- Stir the mixture to form a fine slurry. Some gentle warming may be required to fully dissolve the amine salt, but ensure the solution is cooled back down.
- Place the beaker in a large ice-water bath and stir continuously until the temperature of the slurry is between 0 and 5 °C.

- In a separate small beaker, dissolve sodium nitrite (5.5 mmol) in 5 mL of cold deionized water.
- Using a Pasteur pipette, add the sodium nitrite solution dropwise to the cold, stirring amine slurry over 10-15 minutes. Crucial: Maintain the reaction temperature below 5 °C throughout the addition. A runaway reaction can occur if the addition is too fast or the cooling is insufficient.
- After the addition is complete, continue stirring the resulting diazonium salt solution in the ice bath for an additional 15 minutes. The solution should be clear or slightly yellow. Use this solution immediately in the next step.

Protocol 2: Azo Coupling with 2-Naphthol

Causality: This step involves the electrophilic attack of the diazonium salt on the electron-rich ring of 2-naphthol. The reaction is performed under basic conditions (using NaOH) to deprotonate the hydroxyl group of the naphthol, forming the more strongly activating naphthoxide ion, which accelerates the coupling reaction.

Materials:

- Aryl Diazonium Salt Solution (from Protocol 1)
- 2-Naphthol (0.72 g, 5.0 mmol)
- Sodium Hydroxide (NaOH, 10% w/v aqueous solution)
- Ice

Procedure:

- In a 250 mL beaker, dissolve 2-naphthol (5.0 mmol) in 20 mL of 10% sodium hydroxide solution.
- Cool this solution in a separate ice-water bath to below 10 °C.
- While stirring the cold 2-naphthol solution vigorously, slowly add the diazonium salt solution (from Protocol 1) in portions.

- A brightly colored precipitate (the azo dye) should form immediately. The color will likely be in the red-orange-brown spectrum.
- After the addition is complete, allow the mixture to stir in the ice bath for 30 minutes to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the filter cake thoroughly with several portions of cold deionized water until the filtrate runs clear and has a neutral pH.
- Press the solid as dry as possible on the filter paper, then transfer it to a watch glass to air-dry or dry in a desiccator.

Product Characterization

To confirm the identity and purity of the synthesized azo dye, the following analytical techniques are recommended:

- Melting Point: A sharp melting point range is indicative of a pure compound.
- Spectroscopy:
 - ¹H NMR: To confirm the aromatic and alkyl protons of the final structure. The spectrum for the starting material is available for comparison.[\[12\]](#)
 - FT-IR: To identify key functional groups, such as the N=N stretch (typically weak) and the absence of the primary N-H stretches from the starting material.
 - UV-Vis: To determine the maximum absorbance wavelength (λ_{max}) of the dye in a suitable solvent, which corresponds to its color.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
No dye precipitates upon mixing	1. Diazonium salt decomposed (temperature too high). 2. Nitrous acid was not formed (acid concentration too low). 3. Coupling solution was not basic enough.	1. Repeat diazotization, ensuring the temperature is strictly maintained at 0-5 °C. 2. Ensure concentrated acid is used for the diazotization step. 3. Check the pH of the naphthol solution; add more NaOH if necessary.
Product is a dark, oily tar instead of a solid	1. Reaction temperature was too high during coupling. 2. Side reactions occurred due to impure starting materials.	1. Maintain cooling during the addition of the diazonium salt. 2. Ensure the purity of the starting aniline and naphthol. Recrystallization may be necessary.
Low Yield	1. Incomplete diazotization or coupling. 2. Loss of product during filtration and washing.	1. Allow for sufficient stirring time at each stage. 2. Ensure the product is fully precipitated before filtration. Use cold water for washing to minimize dissolution.

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